

# Personal protective equipment for handling 2-Bromo-6-(trifluoromethyl)pyridine

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## Compound of Interest

Compound Name:	2-Bromo-6-(trifluoromethyl)pyridine
Cat. No.:	B062328

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## Essential Safety and Handling Guide for 2-Bromo-6-(trifluoromethyl)pyridine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Bromo-6-(trifluoromethyl)pyridine**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Bromo-6-(trifluoromethyl)pyridine** is a compound that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> It can be harmful if swallowed, inhaled, or in contact with skin.<sup>[1]</sup> The signal word for this chemical is "Danger" or "Warning" depending on the supplier.<sup>[2]</sup>

The following table summarizes the required Personal Protective Equipment (PPE) for handling this substance.

Protection Type	Specification	Standard
Eye/Face Protection	Chemical safety goggles or faceshield.	OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a>
Skin Protection	Chemical-resistant gloves and protective clothing to prevent skin exposure.	Consult glove manufacturer's compatibility data.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	Recommended Filter type: Particulates filter conforming to EN 143. <a href="#">[1]</a>

## Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure and maintain the chemical's integrity.

### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.[\[1\]](#)

### General Handling Procedures:

- Avoid all personal contact, including inhalation.
- Wear the prescribed personal protective equipment at all times.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[1\]](#)
- Avoid the formation of dust.[\[1\]](#)

**Storage:**

- Store in a dry, cool, and well-ventilated place.[[1](#)]
- Keep the container tightly closed and store in a locked area.[[1](#)]
- This compound is incompatible with strong oxidizing and reducing agents.[[1](#)]

## Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[ <a href="#">1</a> ]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse. If skin irritation persists, seek medical attention.[ <a href="#">1</a> ]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, call a poison control center or a doctor.[ <a href="#">1</a> ]
Ingestion	If swallowed, rinse the mouth. Call a poison control center or a doctor if you feel unwell.[ <a href="#">1</a> ]

## Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential.

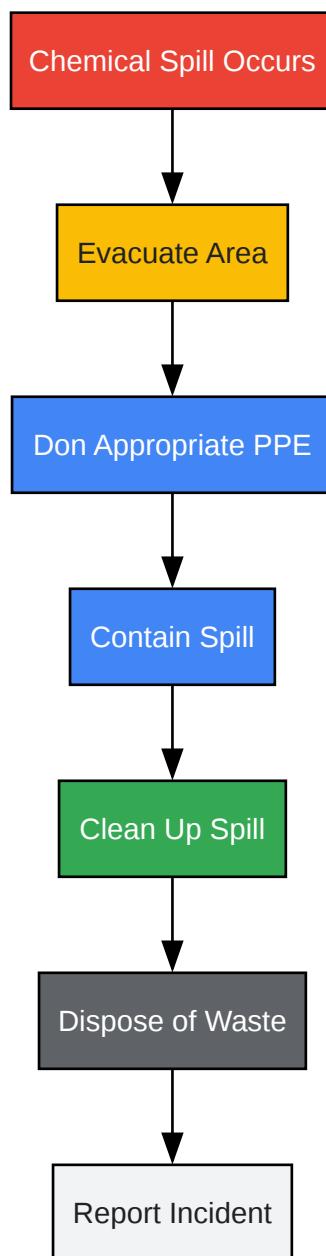
**Spill Response:**

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading and entering drains.
- Clean-up: Only trained personnel wearing appropriate PPE should manage the clean-up. Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[\[1\]](#)

**Disposal:**

- Dispose of the chemical and its container at an approved waste disposal facility.[\[1\]](#)
- Do not release the chemical into the environment.[\[1\]](#)

The following workflow outlines the key steps for responding to a chemical spill.



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Caption: Workflow for Chemical Spill Response.

## Physical and Chemical Properties

Understanding the physical properties of **2-Bromo-6-(trifluoromethyl)pyridine** is important for its safe handling.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrF <sub>3</sub> N <sup>[3]</sup>
Molecular Weight	~226.00 g/mol
Physical State	Solid (White to Orange to Green powder to lump)
Melting Point	48-52 °C <sup>[2]</sup>
Boiling Point	96 °C at 30 mmHg
Solubility	Soluble in Methanol

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## References

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